

Application Notes and Protocols: Extraction of Dicyclohexyl Ether from Cyclohexanol Distillation Residues

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Compound of Interest

Compound Name: *Dicyclohexyl ether*

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Authored for: Researchers, Scientists, and Drug Development Professionals

Abstract

Dicyclohexyl ether, a high-boiling point solvent and chemical intermediate, is a significant byproduct in the industrial production of cyclohexanol. The distillation residues from cyclohexanol purification present a viable source for the recovery of valuable **dicyclohexyl ether**. This document provides a detailed protocol for the extraction of **dicyclohexyl ether** from these residues utilizing a vacuum distillation method. The protocol is based on established methodologies and is intended to guide researchers in the efficient recovery and purification of this compound. Quantitative data from a representative extraction process is presented for reference, and a detailed workflow is visualized to facilitate experimental planning and execution.

Introduction

In the large-scale production of cyclohexanol, distillation is the primary method for purification. During this process, side reactions can lead to the formation of byproducts, including **dicyclohexyl ether**.^{[1][2]} This ether becomes concentrated in the distillation residues, which are often treated as waste. However, these residues can contain a significant percentage of **dicyclohexyl ether**, making its extraction an economically and environmentally beneficial endeavor.^[3]

This application note details a robust vacuum distillation protocol for the separation of **dicyclohexyl ether** from cyclohexanol distillation residues. The method leverages the difference in boiling points between **dicyclohexyl ether** and other high-chroma, heavy components present in the residue to achieve a high-purity final product.

Experimental Protocol: Vacuum Distillation of Dicyclohexyl Ether

This protocol is adapted from a patented method for the extraction of **dicyclohexyl ether** from cyclohexanol rectification residual liquid.[3]

2.1. Materials and Equipment

- Materials:
 - Cyclohexanol distillation residue
- Equipment:
 - Distillation kettle with heating mantle
 - Two-section cavity type rectifying tower (e.g., packed with Raschig rings)
 - Condenser
 - **Dicyclohexyl ether** storage tank
 - Vacuum pump (e.g., liquid ring type)
 - Thermometers/temperature probes
 - Pressure gauge

2.2. Procedure

- Charging the Still: Add the cyclohexanol distillation residual liquid to the distillation kettle.
- Initiating Vacuum and Heating:

- Start the vacuum pump and gradually reduce the pressure within the distillation system to a range of 1.3×10^3 to 1.5×10^3 Pa.
- Begin heating the distillation kettle. Gradually increase the temperature to 125-135°C.[3]
- Rectification:
 - Control the temperature at the top of the two-section rectifying tower to maintain a range of 90-105°C.[3]
 - Employ an intermittent total reflux method to facilitate the separation.
 - Monitor the temperature at the top of the rectifying tower. The rectification operation is considered complete when this temperature exceeds 105°C.[3]
- Collection of **Dicyclohexyl Ether**:
 - The **dicyclohexyl ether** vapor from the top of the rectifying tower is passed through the condenser to be cooled and liquefied.
 - Collect the liquid **dicyclohexyl ether** in a designated storage tank.
- Shutdown and Residue Handling:
 - Once the distillation is complete, turn off the heating and allow the system to cool.
 - Carefully release the vacuum.
 - The high-chroma heavy components remaining in the distillation kettle should be transferred to a suitable collection barrel for proper storage or disposal.[3]

Data Presentation

The following tables summarize the quantitative data from a representative extraction of **dicyclohexyl ether** from cyclohexanol distillation residue, as described in the cited literature.
[3]

Table 1: Composition of Cyclohexanol Distillation Residue

Component	Percentage (%)
Dicyclohexyl Ether	90
High-Chroma Heavy Components	9
Other	1

Table 2: Process Parameters for **Dicyclohexyl Ether** Extraction

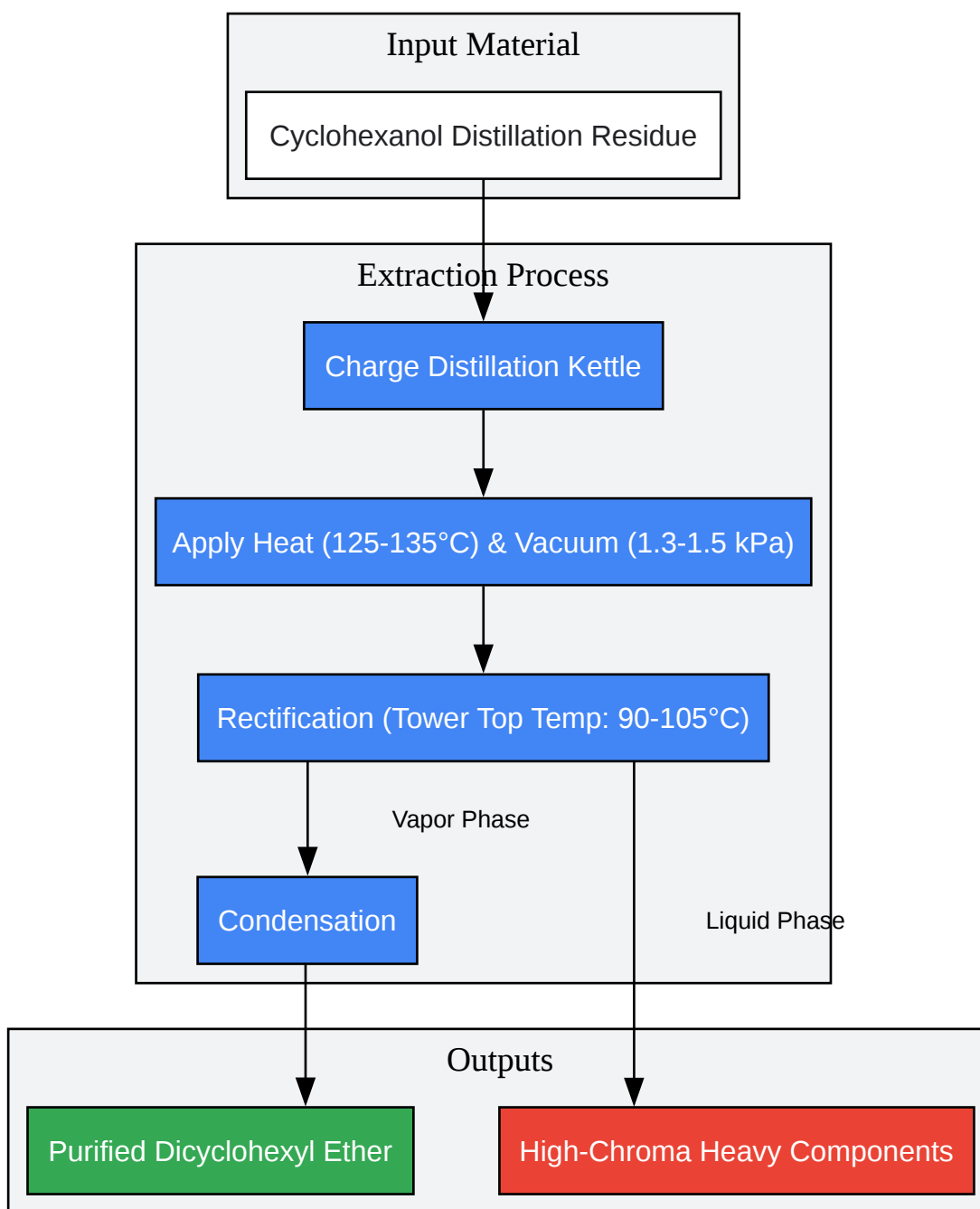
Parameter	Value
Initial Mass of Residue	1800 kg
Distillation Kettle Temperature	130°C
System Vacuum	1.42 x 10 ³ Pa
Rectifying Tower Top Temperature	95°C (operation stops at 107°C)

Table 3: Yield and Purity of Extracted **Dicyclohexyl Ether**

Product/Byproduct	Mass (kg)	Purity/Content (%)
Extracted Dicyclohexyl Ether	1721.82	96.7
High-Chroma Heavy Components (Residue)	128.18	-

Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the **dicyclohexyl ether** extraction process.



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Caption: Workflow for the extraction of **dicyclohexyl ether**.

Concluding Remarks

The protocol detailed in this application note provides a clear and efficient method for the recovery of **dicyclohexyl ether** from cyclohexanol distillation residues. By implementing this

vacuum distillation procedure, researchers and chemical professionals can effectively isolate a valuable chemical from a waste stream, contributing to more sustainable chemical manufacturing processes. The provided data and workflow diagram serve as practical guides for the successful implementation of this extraction method.

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References

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